

Unveiling the Molecular Interactions of Trans-2-Octadecenoyl-CoA: A Comparative Guide

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Compound of Interest

Compound Name: *trans*-2-octadecenoyl-CoA

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This guide provides a comprehensive analysis of the known and predicted protein interactions of **trans-2-octadecenoyl-CoA**, a key intermediate in fatty acid metabolism. By comparing its interactions with those of other acyl-CoA species and detailing the experimental methodologies used to characterize these binding events, this document serves as a valuable resource for researchers investigating lipid metabolism and developing novel therapeutics.

Executive Summary

Trans-2-octadecenoyl-CoA, an 18-carbon monounsaturated acyl-CoA, is a critical metabolite in the beta-oxidation and fatty acid elongation pathways. Its interactions with specific proteins, particularly Acyl-CoA Binding Proteins (ACBPs) and enzymes such as Trans-2-Enoyl-CoA Reductase (TER), are essential for its transport, sequestration, and metabolic fate. While direct quantitative binding data for **trans-2-octadecenoyl-CoA** is limited in the current literature, this guide synthesizes available data on closely related long-chain acyl-CoAs to provide a robust comparative framework. We also present detailed protocols for key experiments that can be employed to further elucidate the specific interactions of this important molecule.

Comparative Analysis of Protein Interactions

The interaction of **trans-2-octadecenoyl-CoA** with proteins is primarily driven by its long acyl chain and the coenzyme A moiety. Based on existing literature, two major classes of proteins

are predicted to be primary interaction partners: Acyl-CoA Binding Proteins and enzymes involved in fatty acid metabolism.

Acyl-CoA Binding Proteins (ACBPs)

ACBPs are a family of small, highly conserved intracellular proteins that bind long-chain acyl-CoA esters with high affinity.[1][2] They are believed to play a crucial role in the intracellular transport and protection of acyl-CoAs from hydrolysis and non-specific interactions.[3] While specific binding affinity data for **trans-2-octadecenoyl-CoA** is not readily available, studies on other long-chain acyl-CoAs provide a strong basis for comparison.

Acyl-CoA Species	Protein	Method	Binding Affinity (Kd)	Reference
Oleoyl-CoA (C18:1)	Bovine ACBP	Lipidex 1000 Assay	~0.3 μ M	[4]
Palmitoyl-CoA (C16:0)	Bovine ACBP	Lipidex 1000 Assay	~0.4 μ M	[4]
Stearoyl-CoA (C18:0)	Rat ACBP	Lipidex 1000 Assay	~0.5 μ M	[4]
cis-Parinaroyl-CoA (C18:4)	Sterol Carrier Protein-2 (SCP-2)	Fluorescence Resonance Energy Transfer (FRET)	4.5 nM	[5]
trans-Parinaroyl-CoA (C18:4)	Sterol Carrier Protein-2 (SCP-2)	Fluorescence Resonance Energy Transfer (FRET)	2.8 nM	[5]

It is highly probable that **trans-2-octadecenoyl-CoA** binds to ACBPs with a similar high affinity in the low micromolar to nanomolar range, consistent with other C18 acyl-CoA species.

Enzymes of Fatty Acid Metabolism

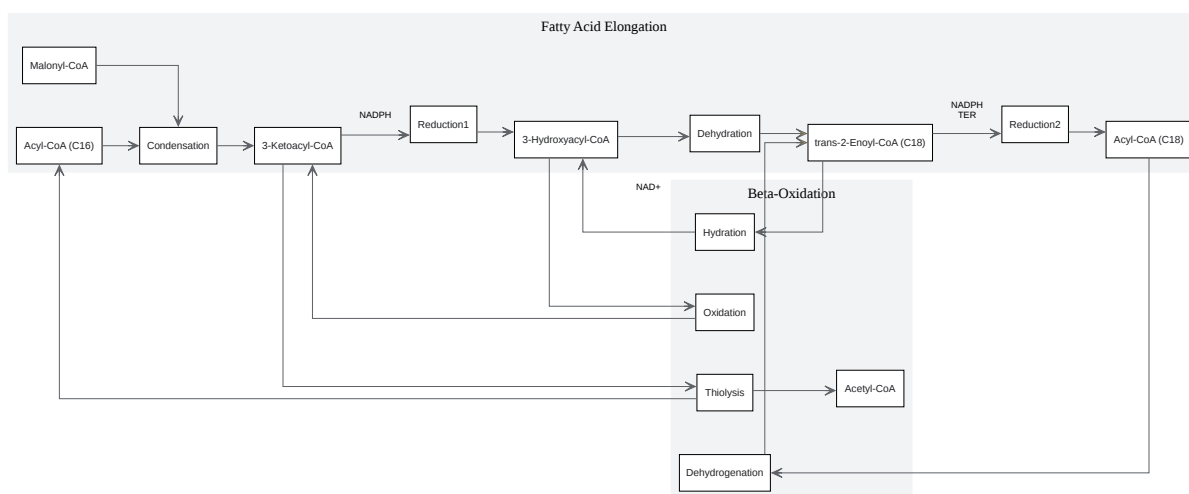
Trans-2-octadecenoyl-CoA is a substrate for enzymes involved in the fatty acid elongation and beta-oxidation pathways. The most well-characterized of these is Trans-2-Enoyl-CoA Reductase (TER), which catalyzes the reduction of the trans-2 double bond.

Substrate	Enzyme	Method	Km	Vmax	Reference
trans-2-Hexadecenoyl-CoA (C16:1)	Rat Liver NADPH-specific TER	Spectrophotometry	1.0 μ M	Not Reported	[6]
trans-2-Hexenoyl-CoA (C6:1)	Rat Liver NADPH-specific TER	Spectrophotometry	0.5 μ M	Not Reported	[6]
Crotonyl-CoA (C4:1)	Rat Liver NADPH-specific TER	Spectrophotometry	20 μ M	Not Reported	[6]
Crotonyl-CoA (C4:1)	Euglena gracilis TER	Spectrophotometry	68 μ M (with NADH)	Not Reported	[7]
trans-2-Hexenoyl-CoA (C6:1)	Euglena gracilis TER	Spectrophotometry	91 μ M (with NADH)	Not Reported	[7]

The Km value for trans-2-hexadecenoyl-CoA with TER provides a strong estimate for the affinity of **trans-2-octadecenoyl-CoA**, suggesting a high-affinity interaction.

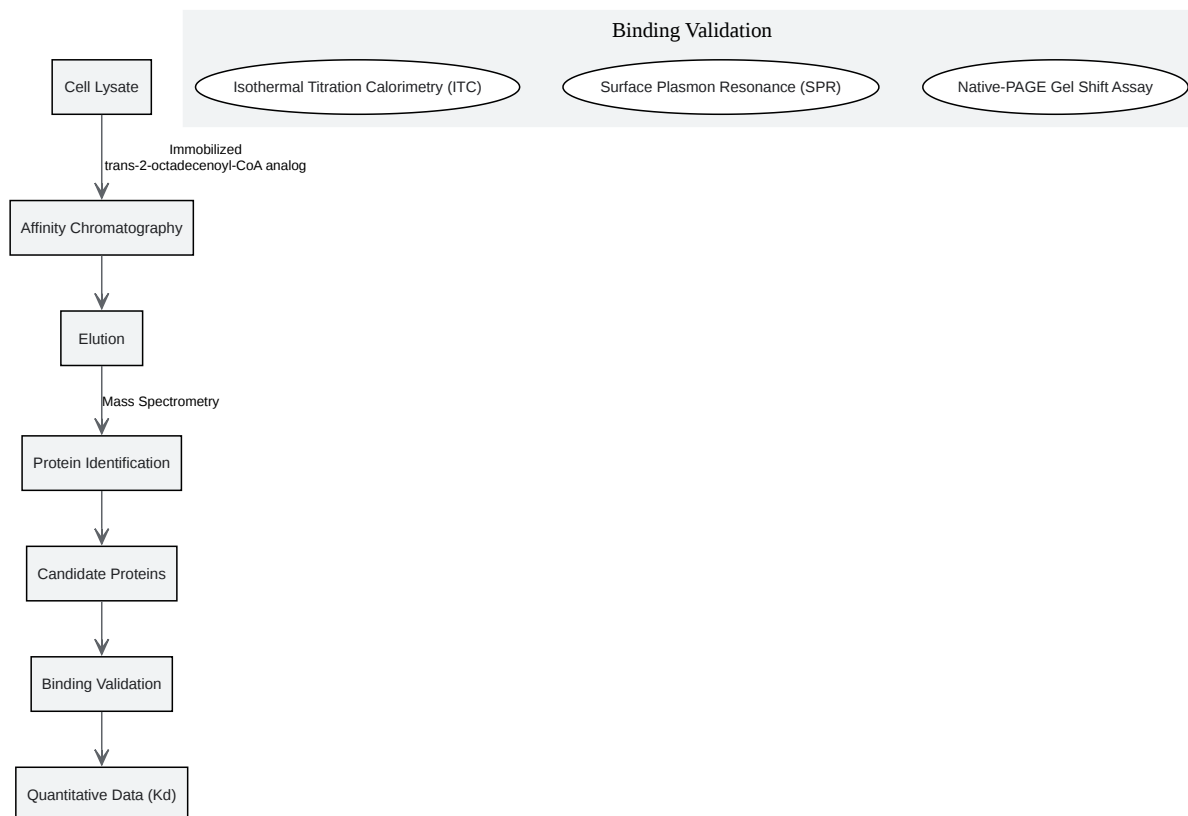
Visualizing the Network: Pathways and Workflows

To better understand the context of **trans-2-octadecenoyl-CoA** interactions, the following diagrams illustrate its role in fatty acid metabolism and a typical experimental workflow for identifying its binding partners.



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Caption: Role of **trans-2-octadecenoyl-CoA** in fatty acid metabolism.



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